

Commercial availability and purity of propylamine hydrochloride

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Compound of Interest

Compound Name: *Propylamine hydrochloride*

Cat. No.: *B1584514*

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An In-depth Technical Guide to the Commercial Availability and Purity of **Propylamine Hydrochloride**

For researchers, scientists, and professionals in drug development, sourcing chemical reagents of known and reliable purity is a critical first step in experimental design and execution.

Propylamine hydrochloride (CAS No. 556-53-6), also known as 1-propanamine hydrochloride or propylammonium chloride, is a versatile building block in organic synthesis and a component in various research applications. This guide provides a comprehensive overview of its commercial availability, purity standards, and relevant experimental protocols.

Commercial Availability

Propylamine hydrochloride is readily available from a multitude of chemical suppliers, catering to a wide range of needs from small-scale research and development to bulk manufacturing. The compound is typically offered in various grades and quantities, with pricing being dependent on both purity and volume.

Several major chemical suppliers list **propylamine hydrochloride** in their catalogs. These include well-known global distributors as well as more specialized manufacturers. The product is generally available in quantities ranging from grams to kilograms. For larger, industrial-scale quantities, direct inquiries and custom quotes are typically required.

Below is a summary of representative commercial offerings for **propylamine hydrochloride**:

Supplier	Catalog Number (Example)	Purity Specification	Available Quantities (Examples)	Price (USD, Example)
Sigma-Aldrich	242543	≥99%	25 g, 100 g	\$71.00 (25 g), \$161.25 (100 g)
Thermo Scientific Chemicals (via Fisher Scientific)	AC221890250	98%	25 g, 100 g	\$121.01 (25 g), \$327.98 (100 g) [1]
Tokyo Chemical Industry (TCI)	P0522	>98.0% (Titration)	25 g	\$41.00 - \$52.00
Santa Cruz Biotechnology	sc-238469	N/A	Inquire	Inquire [2]
ChemicalBook	Aggregates various suppliers	98%, 99%	KG	\$1.00 - \$10.00 / KG (bulk) [3]

Note: Prices are subject to change and may not include shipping and handling fees. Bulk pricing is often significantly different from the listed catalog prices. It is always recommended to check directly with the supplier for current pricing and availability.

Purity and Specifications

The purity of **propylamine hydrochloride** is a critical parameter for its application in sensitive research areas like drug development and materials science. Most suppliers provide a certificate of analysis (CofA) detailing the specific purity and analytical methods used for a given batch.

Common Purity Levels and Analytical Methods

Commercial grades of **propylamine hydrochloride** typically have a purity of 98% or higher.[\[1\]](#) High-purity grades of ≥99% are also widely available. The most common methods for purity assessment are:

- Titration: Acid-base titration is frequently used to determine the assay of the amine salt. The TCI product, for example, specifies a purity of >98.0% as determined by titration (T).

- Gas Chromatography (GC): For the free base, propylamine, GC is a standard method to assess purity and identify volatile impurities. Analytical standards for propylamine with $\geq 99.0\%$ purity determined by GC are available.

Physical and Chemical Properties

A summary of key specifications for **propylamine hydrochloride** is provided below.

Property	Value
CAS Number	556-53-6[1][2]
Molecular Formula	$C_3H_9N \cdot HCl$
Molecular Weight	95.57 g/mol [1]
Appearance	White to almost white solid, powder, or crystals
Melting Point	160-162 °C or 162.0 to 166.0 °C
Solubility	Soluble in water.
Synonyms	1-Aminopropane hydrochloride, n-Propylamine hydrochloride, Propylammonium chloride[1]

Experimental Protocols

Detailed methodologies are essential for both the synthesis and quality control of **propylamine hydrochloride** in a laboratory setting.

Synthesis of Propylamine Hydrochloride

A common laboratory-scale synthesis involves the reaction of 1-propanol with ammonium chloride.[4]

Principle: This method relies on the high-temperature, high-pressure reaction between an alcohol and an ammonium salt in the presence of a Lewis acid catalyst to form the corresponding amine hydrochloride.

Materials:

- 1-Propanol
- Ammonium chloride (NH_4Cl)
- Ferric chloride (FeCl_3 , catalyst)
- High-pressure reactor (autoclave)
- Solvent for purification (e.g., ethanol, diethyl ether)

Procedure:

- Charge a high-pressure reactor with 1-propanol, ammonium chloride, and a catalytic amount of ferric chloride.
- Seal the reactor and heat it to the required temperature under elevated pressure, as specified by the reaction parameters in the source literature.
- Maintain the reaction conditions for a set duration to ensure complete conversion.
- After cooling the reactor to room temperature, carefully vent any excess pressure.
- Open the reactor and transfer the crude reaction mixture.
- The crude **propylamine hydrochloride** can be purified by recrystallization. Dissolve the crude product in a minimal amount of hot ethanol and precipitate the purified salt by adding a non-polar solvent like diethyl ether.
- Filter the resulting crystals, wash with cold diethyl ether, and dry under vacuum to yield pure **propylamine hydrochloride**.

Quality Control: Purity Determination by Titration

Principle: This protocol determines the purity of **propylamine hydrochloride** by titrating it as a weak acid with a strong base (sodium hydroxide) in a non-aqueous medium or by back-titration. A simpler aqueous titration with a strong base can also be performed.

Materials:

- **Propylamine hydrochloride** sample
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- Phenolphthalein indicator
- Deionized water
- Burette, beaker, analytical balance

Procedure:

- Accurately weigh approximately 100-200 mg of the **propylamine hydrochloride** sample and record the weight.
- Dissolve the sample in 50 mL of deionized water in a 250 mL beaker or flask.
- Add 2-3 drops of phenolphthalein indicator to the solution.
- Fill a burette with the standardized 0.1 M NaOH solution and record the initial volume.
- Titrate the **propylamine hydrochloride** solution with the NaOH solution until a persistent faint pink color is observed (the endpoint).
- Record the final volume of NaOH solution used.
- Calculate the purity of the sample using the following formula: $\text{Purity (\%)} = (V_{\text{NaOH}} \times M_{\text{NaOH}} \times \text{MW}_{\text{salt}}) / (W_{\text{sample}}) \times 100$ Where:
 - V_{NaOH} = Volume of NaOH used (in Liters)
 - M_{NaOH} = Molarity of NaOH solution
 - MW_{salt} = Molecular weight of **propylamine hydrochloride** (95.57 g/mol)
 - W_{sample} = Weight of the sample (in grams)

Visualizations

Experimental Workflow

The following diagram illustrates a typical workflow for sourcing and utilizing **propylamine hydrochloride** in a research context, from initial procurement to final application.

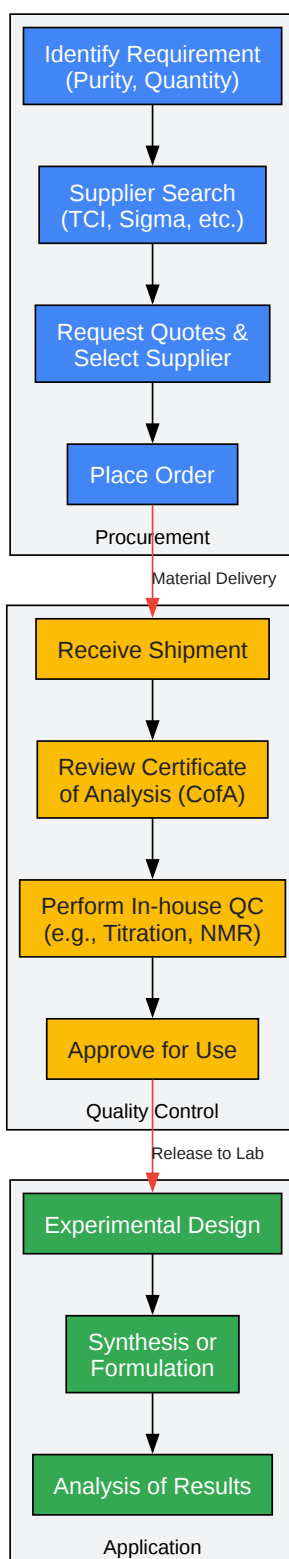


Diagram 1: Research Workflow for Propylamine Hydrochloride

[Click to download full resolution via product page](#)Diagram 1: Research Workflow for **Propylamine Hydrochloride**

Chemical Relationships Diagram

This diagram outlines the relationship between propylamine, its hydrochloride salt, and related chemical species.

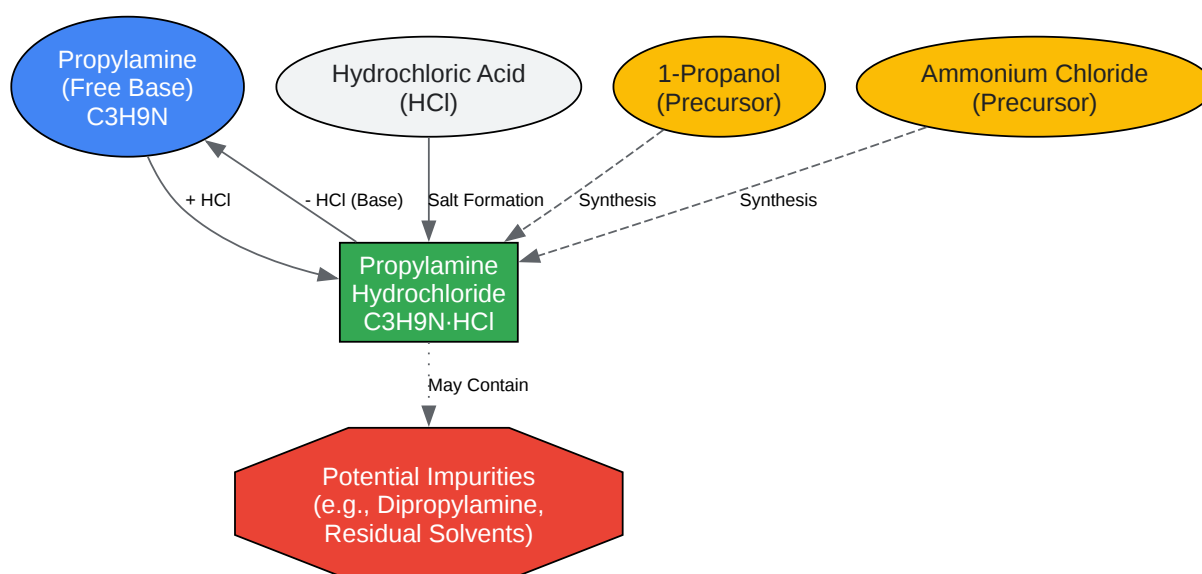


Diagram 2: Chemical Relationships of Propylamine Hydrochloride

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Diagram 2: Chemical Relationships of **Propylamine Hydrochloride**

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